

In-depth Technical Guide: 1-Benzyl-3-(trifluoroacetamido)pyrrolidine

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1-Benzyl-3-(trifluoroacetamido)pyrrolidine

Cat. No.: B058363

[Get Quote](#)

CAS Number: 115445-23-3

This technical guide serves as a resource for researchers, scientists, and drug development professionals interested in **1-Benzyl-3-(trifluoroacetamido)pyrrolidine**. While comprehensive experimental data and specific biological applications are not extensively documented in publicly accessible literature, this guide consolidates the available information regarding its chemical properties and procurement.

Chemical Data Summary

A summary of the key quantitative data for **1-Benzyl-3-(trifluoroacetamido)pyrrolidine** is presented in the table below for easy reference and comparison.

Property	Value	Reference
CAS Number	115445-23-3	[1][2]
Molecular Formula	C ₁₃ H ₁₅ F ₃ N ₂ O	[2]
Molecular Weight	272.27 g/mol	[2]
Alternate Names	N-(1-benzylpyrrolidin-3-yl)-2,2,2-trifluoroacetamide	

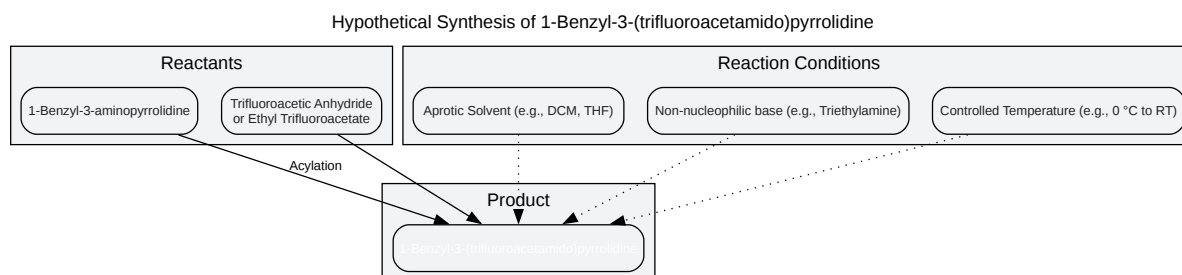
Experimental Protocols

Detailed experimental protocols for the synthesis and purification of **1-Benzyl-3-(trifluoroacetamido)pyrrolidine** are not readily available in peer-reviewed journals or public chemical databases. However, a general synthetic approach can be inferred from standard organic chemistry principles. The logical synthesis would involve the acylation of 1-benzyl-3-aminopyrrolidine with a trifluoroacetylating agent.

A plausible, though unverified, synthetic workflow is outlined below. It is crucial to note that this is a theoretical pathway and requires experimental validation for safe and effective implementation.

Hypothetical Synthesis Workflow

This diagram illustrates a potential synthetic route from a commercially available starting material.



[Click to download full resolution via product page](#)

Caption: A potential synthetic pathway for the target compound.

Signaling Pathways and Biological Applications

Currently, there is no specific information available in the public domain that details the involvement of **1-Benzyl-3-(trifluoroacetamido)pyrrolidine** in any signaling pathways or its application in experimental workflows within drug development. The pyrrolidine scaffold is a common motif in many biologically active compounds, and the trifluoroacetamide group can influence properties such as metabolic stability and receptor binding affinity.[3][4] However, without specific studies on this particular molecule, any discussion of its biological role would be speculative.

Suppliers

1-Benzyl-3-(trifluoroacetamido)pyrrolidine is available from a number of chemical suppliers, primarily for research and development purposes. It is important to request a certificate of analysis from the supplier to verify the purity and identity of the compound.[1]

Potential suppliers include:

- Santa Cruz Biotechnology[1]
- Spectrum Chemical
- ChemUniverse
- Laibo Chem[2][5]

Conclusion

While **1-Benzyl-3-(trifluoroacetamido)pyrrolidine** is a commercially available compound with a defined chemical structure, there is a notable absence of detailed technical information in the public sphere. Researchers interested in this molecule will likely need to perform their own process development for synthesis and purification, as well as comprehensive analytical characterization (NMR, IR, MS) to confirm its structure. Furthermore, any investigation into its biological activity would be breaking new ground, as there is no established body of research on its effects or mechanisms of action. This guide provides a summary of the currently available information to serve as a starting point for such research endeavors.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. scbt.com [scbt.com]
- 2. 115445-23-3 CAS MSDS (1-BENZYL-3-(TRIFLUOROACETAMIDO)PYRROLIDINE) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
- 3. Stereochemical Analysis of Trifluoroacetamide Derivatives Based on Through-Space ^1H – ^{19}F Spin–Spin Couplings - PMC [pmc.ncbi.nlm.nih.gov]
- 4. img01.pharmablock.com [img01.pharmablock.com]
- 5. 1-Benzyl-3-pyrrolidinone | $\text{C}_{11}\text{H}_{13}\text{NO}$ | CID 69890 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [In-depth Technical Guide: 1-Benzyl-3-(trifluoroacetamido)pyrrolidine]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b058363#1-benzyl-3-trifluoroacetamido-pyrrolidine-cas-number-and-supplier]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com